

# A Comparative Guide to SDF-OMeTAD and Spiro-OMeTAD in Perovskite Solar Cells

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## Compound of Interest

Compound Name: Spiro[3.3]heptane

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In the rapidly advancing field of perovskite solar cells (PSCs), the hole transport material (HTM) plays a pivotal role in achieving high power conversion efficiencies (PCE) and long-term stability. For years, 2,2',7,7'-tetrakis[N,N-di(4-methoxyphenyl)amino]-9,9'-spirobifluorene, commonly known as spiro-OMeTAD, has been the benchmark HTM. However, its complex synthesis and high cost have driven the search for viable alternatives. One such promising alternative is SDF-OMeTAD, a **spiro[3.3]heptane**-2,6-dispirofluorene based HTM. This guide provides an objective comparison of SDF-OMeTAD and spiro-OMeTAD, supported by experimental data, to assist researchers in selecting the appropriate HTM for their specific applications.

## Performance Comparison

The performance of perovskite solar cells is primarily evaluated by four key parameters: power conversion efficiency (PCE), open-circuit voltage (Voc), short-circuit current density (Jsc), and fill factor (FF). The following table summarizes the comparative performance of PSCs fabricated with SDF-OMeTAD and spiro-OMeTAD as the hole transport layer.

Parameter	SDF-OMeTAD	Spiro-OMeTAD	Reference
Power Conversion Efficiency (PCE)	~15.0% - 17.2%	~15.0% - 25.8%	[1][2]
Open-Circuit Voltage (Voc)	~1.00 V	~0.94 V - 1.18 V	[3][4][5]
Short-Circuit Current Density (Jsc)	~21.5 mA/cm <sup>2</sup>	~23.89 mA/cm <sup>2</sup> - 26.18 mA/cm <sup>2</sup>	[3][4][5]
Fill Factor (FF)	~0.70	~0.78 - 0.82	[3][4][6]

Note: The performance of spiro-OMeTAD can vary significantly based on the use of dopants and additives.

## Molecular Structures

The distinct molecular architectures of SDF-OMeTAD and spiro-OMeTAD influence their physical and electronic properties.

spiro-OMeTAD

SDF-OMeTAD

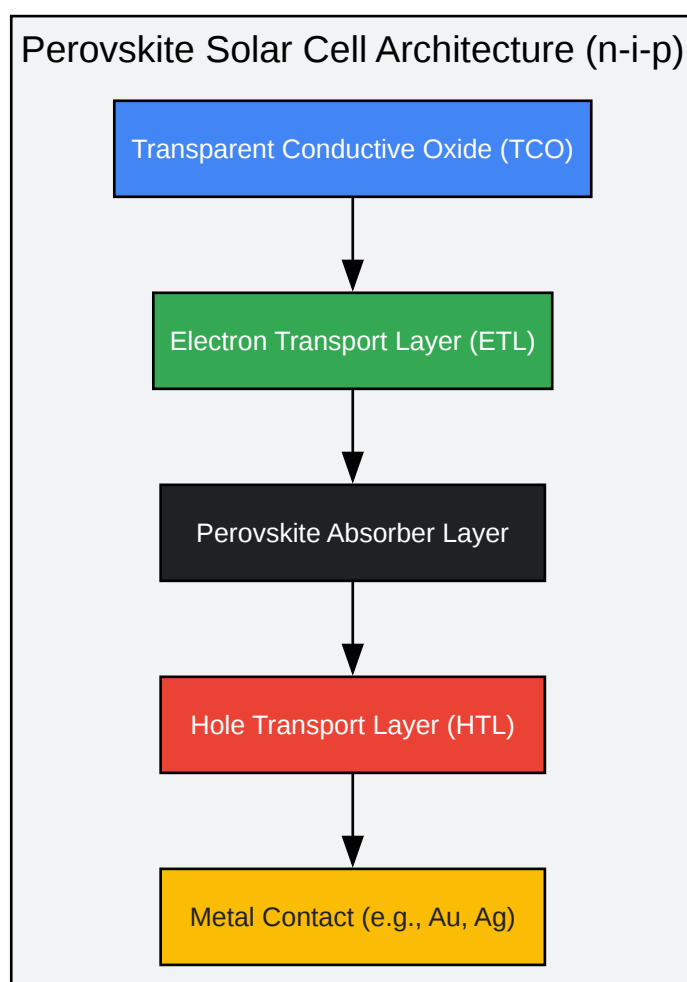
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Molecular structures of SDF-OMeTAD and spiro-OMeTAD.

SDF-OMeTAD is based on a **spiro[3.3]heptane-2,6-dispirofluorene** core, which is reported to be synthesized via a more straightforward two-step reaction compared to the multi-step synthesis of spiro-OMeTAD.[7] This simpler synthesis route can potentially lead to a lower production cost for SDF-OMeTAD.

## Device Architecture

Both SDF-OMeTAD and spiro-OMeTAD are typically employed as the hole transport layer (HTL) in n-i-p (conventional) perovskite solar cell architectures.



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Typical n-i-p architecture of a perovskite solar cell.

## Experimental Protocols

The fabrication of efficient perovskite solar cells requires precise control over each layer's deposition. Below are typical experimental protocols for fabricating PSCs with either SDF-OMeTAD or spiro-OMeTAD as the HTL.

## Substrate Preparation

- Indium tin oxide (ITO) or fluorine-doped tin oxide (FTO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.[\[8\]](#)
- The cleaned substrates are then dried with a nitrogen stream and treated with UV-ozone for 15 minutes to remove any organic residues and improve the wettability of the surface.[\[8\]](#)

## Deposition of Electron Transport Layer (ETL)

A compact layer of an n-type semiconductor, commonly  $\text{SnO}_2$  or  $\text{TiO}_2$ , is deposited onto the TCO substrate. For instance, a  $\text{SnO}_2$  colloidal precursor solution can be spin-coated at 4000 rpm for 30 seconds, followed by annealing at 150 °C for 15 minutes.[\[8\]](#)

## Perovskite Layer Deposition (Two-Step Method)

- A solution of lead iodide ( $\text{PbI}_2$ ) in a solvent mixture of DMF and DMSO (e.g., 9:1 v/v) is spin-coated onto the ETL.[\[8\]](#) The substrate is then annealed at a low temperature (e.g., 70 °C) for a short duration (e.g., 1 minute).[\[8\]](#)
- A solution containing a mixture of organic cations (e.g., formamidinium iodide - FAI, and methylammonium chloride - MACl) in isopropanol is then spin-coated onto the  $\text{PbI}_2$  film.[\[9\]](#)
- The substrate is subsequently annealed at a higher temperature (e.g., 150 °C) for a longer duration (e.g., 15 minutes) to facilitate the conversion to the perovskite crystal structure.[\[9\]](#)

## Hole Transport Layer (HTL) Deposition

For Spiro-OMeTAD:

- A solution of spiro-OMeTAD is prepared in a solvent like chlorobenzene.[\[10\]](#)

- To enhance its conductivity and hole mobility, dopants such as lithium bis(trifluoromethanesulfonyl)imide (Li-TFSI) and additives like 4-tert-butylpyridine (t-BP) are typically added to the solution.[\[2\]](#)[\[10\]](#)
- The spiro-OMeTAD solution is then spin-coated onto the perovskite layer at a speed of around 4000 rpm for 30 seconds.[\[10\]](#)

For SDF-OMeTAD:

- A solution of SDF-OMeTAD is prepared in a suitable solvent, similar to the protocol for spiro-OMeTAD.
- The solution is then spin-coated onto the perovskite layer. The optimal spin-coating parameters may vary and need to be optimized for the specific SDF-OMeTAD formulation.

## Deposition of Metal Contact

Finally, a metal contact, typically gold (Au) or silver (Ag), is deposited on top of the HTL via thermal evaporation through a shadow mask to define the active area of the solar cell.[\[10\]](#)

## Stability

The long-term stability of perovskite solar cells is a critical factor for their commercialization. While spiro-OMeTAD has been extensively studied, its stability can be compromised by the hygroscopic nature of the commonly used dopant, Li-TFSI.[\[11\]](#)[\[12\]](#) This can lead to moisture ingress and degradation of the underlying perovskite layer.[\[13\]](#) The stability of SDF-OMeTAD is an active area of research, with its simpler core structure potentially offering different degradation pathways and opportunities for improved intrinsic stability.

## Synthesis and Cost

A significant advantage of SDF-OMeTAD is its reported two-step synthesis, which is a considerable simplification compared to the multi-step synthesis of spiro-OMeTAD.[\[7\]](#) This streamlined synthesis process has the potential to significantly reduce the manufacturing cost of the HTM, a crucial factor for the commercial viability of perovskite solar cell technology.

## Conclusion

SDF-OMeTAD emerges as a promising and cost-effective alternative to the well-established spiro-OMeTAD for use in perovskite solar cells. While spiro-OMeTAD, particularly when doped, currently demonstrates higher power conversion efficiencies in champion cells, SDF-OMeTAD offers comparable performance with the significant advantage of a simpler and potentially more economical synthesis route. Further research into the optimization of SDF-OMeTAD formulations and a deeper understanding of its long-term stability are crucial next steps. The choice between these two HTMs will ultimately depend on the specific requirements of the application, balancing the need for the highest possible efficiency with considerations of cost and scalability.

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